

4-Phenyl-6-(trifluoromethyl)pyrimidin-2-amine

CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Phenyl-6-(trifluoromethyl)pyrimidin-2-amine

Cat. No.: B1268523

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A Technical Guide to 4-Phenyl-6-(trifluoromethyl)pyrimidin-2-amine

For Researchers, Scientists, and Drug Development Professionals

Core Compound Details

Compound Name: **4-Phenyl-6-(trifluoromethyl)pyrimidin-2-amine**

Molecular Formula: $C_{11}H_8F_3N_3$

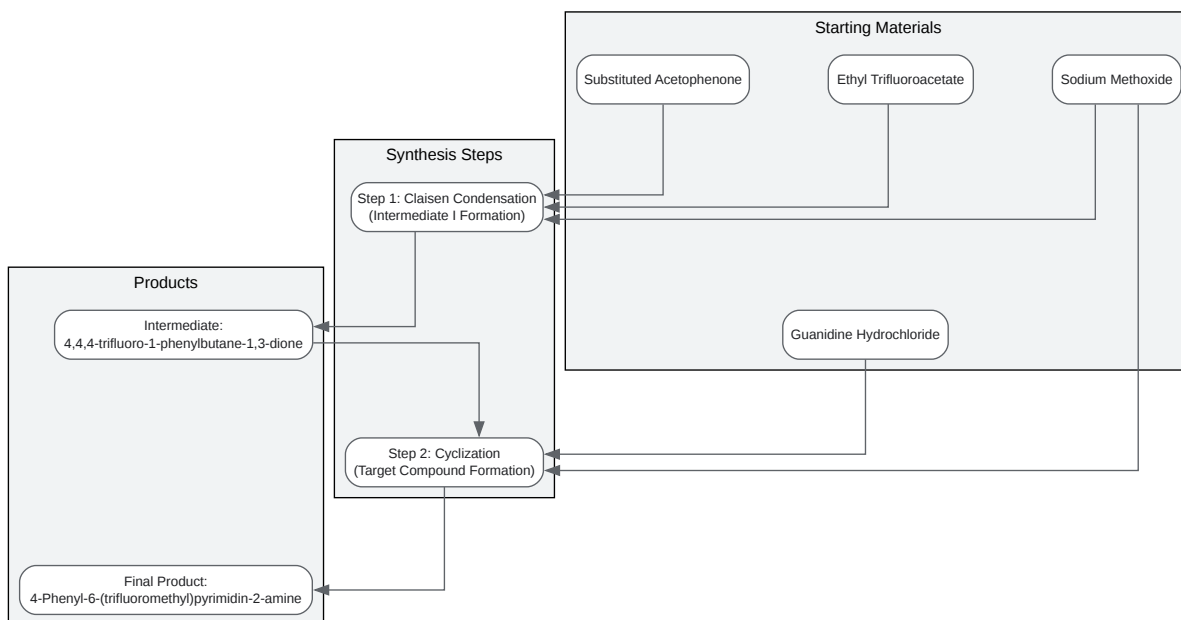
While a specific CAS Number for **4-Phenyl-6-(trifluoromethyl)pyrimidin-2-amine** is not readily available in major chemical databases, its core chemical properties can be defined.

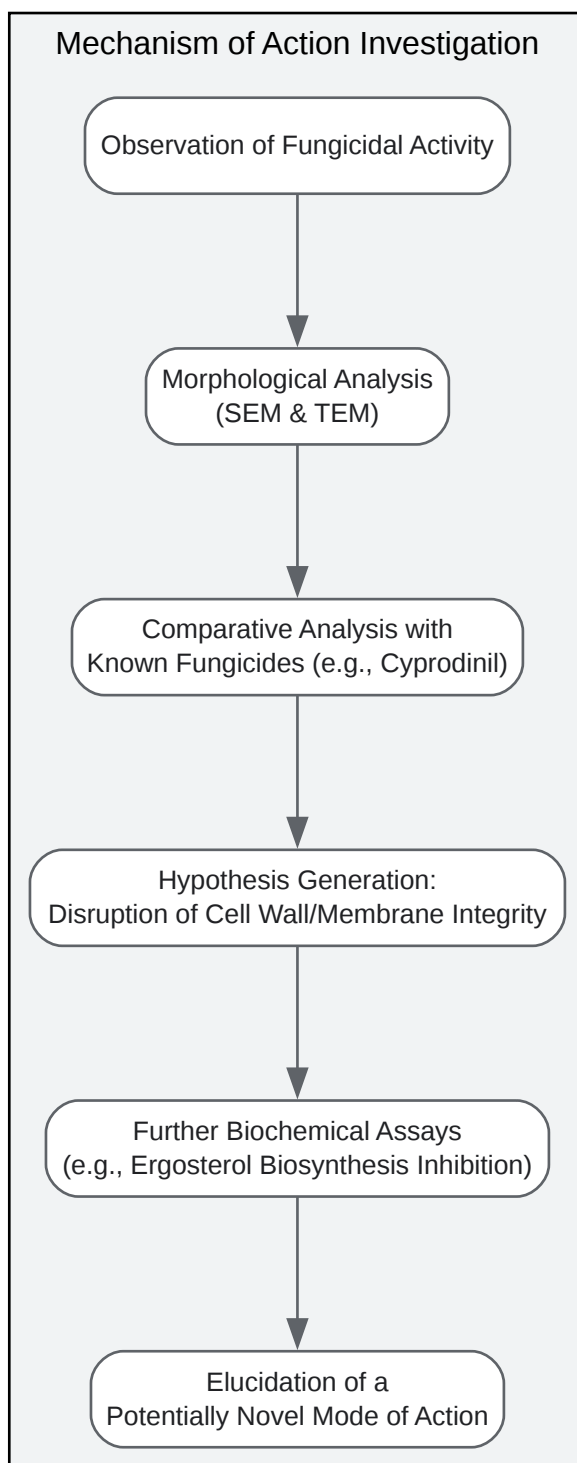
Property	Value
Molecular Weight	239.19 g/mol
Chemical Structure	A pyrimidine ring substituted with a phenyl group at position 4, a trifluoromethyl group at position 6, and an amine group at position 2.

Synthesis and Experimental Protocols

The synthesis of **4-Phenyl-6-(trifluoromethyl)pyrimidin-2-amine** and its derivatives has been primarily explored for their potential as fungicides. The general synthetic pathway involves a multi-step process, which is outlined below.

Synthesis Workflow





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com